

# Essential Safety and Logistical Information for Handling Tanshinol B

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## Compound of Interest

Compound Name: Tanshinol B

Cat. No.: B1194493

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This guide provides essential, procedural information for the safe handling, use, and disposal of **Tanshinol B**, a bioactive phenolic acid derived from the roots of *Salvia miltiorrhiza*. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

## Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Tanshinol B**, particularly in its solid form, the following PPE is mandatory:

- **Eye and Face Protection:** Wear tightly fitting safety goggles. For operations with a high risk of splashing, a face shield (minimum 8 inches) should be worn in addition to goggles. All eye and face protection must be approved under appropriate government standards such as NIOSH (US) or EN 166 (EU)[1].
- **Skin Protection:**
  - **Gloves:** Handle with chemical-resistant gloves, which must be inspected for integrity before each use[1].
  - **Protective Clothing:** A lab coat or an appropriate protective apron should be worn[2].
- **Respiratory Protection:** In situations where dust may be generated, such as weighing or transferring the powder, work should be conducted in a fume hood or a well-ventilated area

to keep airborne concentrations low. If a fume hood is not available, a NIOSH/MSHA-approved respirator is necessary[2].

## Operational and Disposal Plans

### Operational Plan: Safe Handling and Storage

- Engineering Controls: Handle **Tanshinol B** in a well-ventilated area. The use of local exhaust ventilation is highly recommended to control any potential airborne contaminants[2].
- Precautions for Safe Handling:
  - Avoid contact with skin and eyes[2].
  - Avoid the inhalation of vapor, mist, or dust[1][2].
  - Do not eat, drink, or smoke in areas where **Tanshinol B** is handled or stored[2].
  - Wash hands thoroughly after handling the compound[2].
- Conditions for Safe Storage:
  - Keep containers tightly closed in a dry, cool, and well-ventilated place[1][2].
  - Opened containers must be carefully resealed and kept upright to prevent leakage[1].

### Emergency First Aid Procedures

- General Advice: In case of an accident or if you feel unwell, seek medical advice immediately and show the Safety Data Sheet (SDS) to the attending physician[1].
- If Inhaled: Move the person to fresh air. If breathing is difficult, provide artificial respiration[2].
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with soap and plenty of water[1][2].
- In Case of Eye Contact: Rinse the eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do so[2].

- If Swallowed: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person[1].

## Disposal Plan

- Waste Generation: All materials contaminated with **Tanshinol B**, including the compound itself, should be considered hazardous waste.
- Containment and Cleanup: In case of a spill, prevent further leakage if it is safe to do so. Soak up the spill with an inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust)[1].
- Disposal: Collect all waste in suitable, closed, and clearly labeled containers for disposal. Dispose of the hazardous waste in accordance with local, state, and federal environmental regulations. Do not allow the product to enter drains or waterways[1].

## Data Presentation

The following tables summarize the available quantitative data for **Tanshinol B**.

Physical and Chemical Properties	
CAS Number	189290-30-0[3]
Molecular Formula	C18H16O4[3]
Molecular Weight	296.32 g/mol [3]
Appearance	Data not available
Solubility	Data not available

Toxicological Data	
Acute Toxicity	Specific LD50 or LC50 data for Tanshinol B are not available. However, the SDS for Salvia miltiorrhiza classifies it as Acute Toxicity 4 (Oral), with an ATE of 500 mg/kg bodyweight[4]. This suggests that Tanshinol B may be harmful if swallowed.
Skin Corrosion/Irritation	Data not available
Serious Eye Damage/Irritation	Data not available
Carcinogenicity	Data not available

## Experimental Protocols

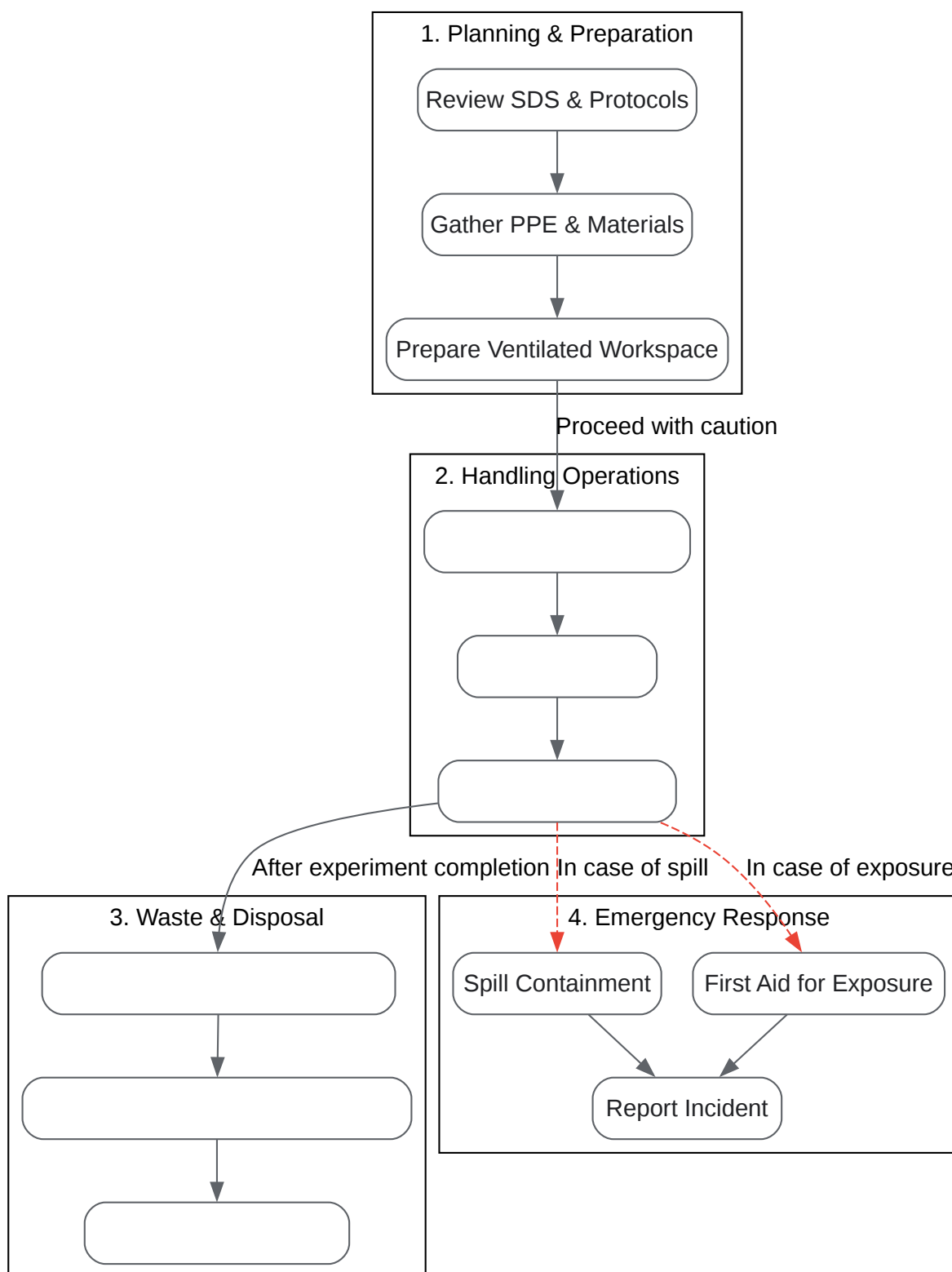
### General Protocol for Preparation of a Tanshinol B Solution

This protocol outlines the steps for safely preparing a stock solution of **Tanshinol B** from its powdered form.

- Preparation:
  - Ensure the work area (preferably a chemical fume hood) is clean and uncluttered.
  - Don all required PPE: safety goggles, chemical-resistant gloves, and a lab coat.
  - Assemble all necessary equipment: an analytical balance, weigh paper or a weigh boat, a spatula, a volumetric flask of the desired size, and the appropriate solvent.
- Weighing the Compound:
  - Tare the analytical balance with the weigh paper or weigh boat.
  - Carefully use the spatula to transfer the desired amount of **Tanshinol B** powder onto the weigh paper. Perform this step slowly to minimize the generation of airborne dust.

- Record the exact weight of the compound.
- Dissolving the Compound:
  - Carefully transfer the weighed **Tanshinol B** powder into the volumetric flask. A funnel may be used to prevent spillage.
  - Add a small amount of the chosen solvent to the flask, enough to dissolve the powder. Swirl the flask gently to aid dissolution.
  - Once the powder is fully dissolved, add more solvent until the solution reaches the calibration mark on the neck of the volumetric flask.
  - Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage and Labeling:
  - Transfer the prepared solution to an appropriate storage container if necessary.
  - Clearly label the container with the name of the compound (**Tanshinol B**), the concentration, the solvent used, the date of preparation, and your initials.

## Mandatory Visualization



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Caption: A logical workflow for the safe laboratory handling of **Tanshinol B**.

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